

An In-depth Technical Guide to Cefpodoxime Proxetil: Structure and Molecular Properties

Author: BenchChem Technical Support Team. Date: December 2025



This technical guide provides a detailed overview of the structural and molecular characteristics of **Cefpodoxime Proxetil**, a third-generation cephalosporin antibiotic. The information is intended for researchers, scientists, and professionals involved in drug development and pharmaceutical sciences.

Structural Formula

Cefpodoxime Proxetil is an orally administered, semi-synthetic broad-spectrum antibiotic. It is a prodrug that is hydrolyzed by esterases in the intestinal wall to its active metabolite, cefpodoxime.[1][2] The chemical name for **Cefpodoxime Proxetil** is (RS)-1-(isopropoxycarbonyloxy)ethyl (+)-(6R,7R)-7-[2-(2-amino-4-thiazolyl)-2-{(Z)methoxyimino}acetamido]-3-methoxymethyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate.[2]

The structural formula is presented below: Cefpodoxime Proxetil Structural Formula

Source: Drugs.com[2]

Physicochemical Properties

The key quantitative data for **Cefpodoxime Proxetil** are summarized in the table below, providing a clear reference for its fundamental molecular properties.



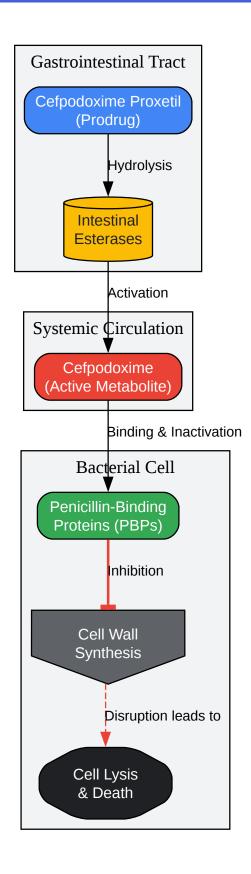
Property	Value	References
Molecular Formula	C21H27N5O9S2	[1][2][3]
Molecular Weight	557.6 g/mol	[1][2][3][4]
CAS Number	87239-81-4	[1][5]

Mechanism of Action: From Prodrug to Active Antibacterial Agent

Cefpodoxime Proxetil is designed as a prodrug to enhance oral bioavailability. Following oral administration, it is absorbed through the gastrointestinal tract and is de-esterified to its active form, cefpodoxime.[2] The active cefpodoxime then exerts its antibacterial effect by inhibiting the synthesis of the bacterial cell wall.[3][4] This is achieved by binding to and inactivating penicillin-binding proteins (PBPs) located on the inner membrane of the bacterial cell wall.[4] The inactivation of these essential enzymes leads to the disruption of peptidoglycan synthesis, resulting in bacterial cell lysis and death.

The following diagram illustrates the bioactivation and mechanism of action of **Cefpodoxime Proxetil**.





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cefpodoxime Proxetil | C21H27N5O9S2 | CID 6526396 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. drugs.com [drugs.com]
- 3. Cefpodoxime proxetil [midas-pharma.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Cefpodoxime proxetil | 87239-81-4 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Cefpodoxime Proxetil: Structure and Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668872#cefpodoxime-proxetil-structural-formula-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com